

Safety First: Personal Protective Equipment (PPE)

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Compound of Interest

Compound Name: Resinone

Cat. No.: B604930

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Before handling **Resinone**, it is imperative to be equipped with the appropriate Personal Protective Equipment (PPE) to prevent skin and eye contact, as well as inhalation of vapors.[1]
[2] Prolonged exposure may lead to skin and eye irritation or allergic reactions.[1][2][3]

Recommended PPE:

- Gloves: Impervious nitrile gloves should be worn at all times when handling liquid resin.[1][2]
[4]
- Eye Protection: Splash-proof chemical goggles are necessary to protect against accidental splashes.[1][2]
- Lab Coat: A lab coat or other protective clothing should be worn to prevent skin contact.[2]
- Ventilation: Work in a well-ventilated area to minimize the inhalation of fumes.[1][2]

Resinone Hazard Summary

The following table summarizes the key hazards associated with typical uncured resins, which should be considered representative for **Resinone** in the absence of a specific Safety Data Sheet (SDS).

Hazard Classification	Description	Precautionary Statements
Skin Irritation	Causes skin irritation and may cause an allergic skin reaction. [1][3]	P280: Wear protective gloves/protective clothing/eye protection/face protection.[1][2] P302+P352: IF ON SKIN: Wash with plenty of water.[1] P333+P313: If skin irritation or rash occurs: Get medical advice/attention.[1]
Eye Irritation	Causes serious eye irritation. [1][3]	P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[1] P337+P313: If eye irritation persists: Get medical advice/attention.[1]
Aquatic Hazard	Harmful to aquatic life with long-lasting effects.[3]	P273: Avoid release to the environment.[1]

Resinone Disposal Procedures

The appropriate disposal method for **Resinone** depends on its state (liquid or cured) and the quantity of waste. Liquid, uncured resin is considered hazardous waste and must not be disposed of in regular trash or down the drain.[5][6][7]

Step 1: Segregate Resinone Waste

Collect all liquid **Resinone** waste, including expired or unused material, in a designated and properly labeled, sealed container. Also, collect any materials contaminated with liquid resin, such as gloves, paper towels, and empty containers.

Step 2: Choose the Appropriate Disposal Method

There are two primary methods for the disposal of **Resinone** waste:

Method 1: Curing for Solid Waste Disposal (for small quantities)

This method is suitable for small amounts of liquid resin and contaminated materials. The principle is to convert the hazardous liquid resin into a non-hazardous solid polymer.[\[4\]](#)[\[5\]](#)

Experimental Protocol for Curing **Resinone**:

- Preparation: Put on a new, clean pair of nitrile gloves.[\[5\]](#)
- Containment: Pour the small amount of liquid **Resinone** into a labeled, transparent, resin-safe container.[\[5\]](#)
- Curing: Expose the container to a UV light source or direct sunlight.[\[4\]](#)[\[5\]](#) The curing time can range from 1 to 10 days, depending on the volume of resin and the intensity of the light source.[\[5\]](#) For the most effective curing, expose the resin to 405 nm light and heat.[\[5\]](#)
- Verification: The resin is fully cured when it is completely solid and no longer sticky or tacky.[\[6\]](#)
- Disposal: Dispose of the fully cured solid resin and its container as regular household or laboratory waste.[\[5\]](#)[\[6\]](#) Cured resin is considered an inert plastic.[\[6\]](#)

Method 2: Chemical Waste Stream (for large quantities)

For larger volumes of liquid **Resinone**, or when curing is not feasible, the material must be disposed of as hazardous chemical waste.[\[5\]](#)

Procedure for Hazardous Waste Disposal:

- Collection: Ensure the liquid **Resinone** waste is stored in a clearly labeled, sealed, and leak-proof container.
- Contact EH&S: Contact your institution's Environmental Health and Safety (EH&S) department or a licensed hazardous waste disposal company to arrange for pickup and disposal.
- Compliance: Follow all local, state, and federal regulations for hazardous waste disposal.[\[2\]](#)

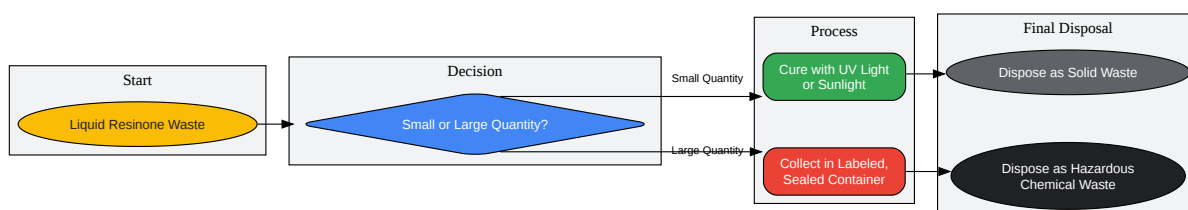
Step 3: Disposal of Contaminated Materials

- Gloves, Paper Towels, etc.: Any disposable items that have come into contact with liquid **Resinone** should be cured under a UV light or in sunlight until the resin has hardened.^{[4][5]} Once the resin is cured, these items can be disposed of in the regular trash.^{[4][5]}
- Empty **Resinone** Containers: To dispose of empty containers, first ensure they are as empty as possible.^[8] Any residual liquid resin should be cured by exposing the open container to UV light or sunlight.^[4] Once the residue is fully cured, the container can be disposed of as regular waste.^{[4][8]} In the United States, resin cartridges are considered RCRA empty when the volume is below 3% and can be disposed of as household waste.^[8]

Prohibited Disposal Methods

- DO NOT pour liquid or partially cured **Resinone** down the drain or into any water source.^[5] ^{[6][8]} This can cause plumbing damage and environmental contamination.^{[6][7]}
- DO NOT dispose of liquid **Resinone** in the regular trash.^{[6][9]} Uncured resin is toxic and can harm waste management workers and the environment.^{[6][9]}

Resinone Disposal Workflow



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Caption: Workflow for the proper disposal of **Resinone** waste.

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References

- 1. sportresins.com [sportresins.com]
- 2. supplyhouse.com [supplyhouse.com]
- 3. matterhackers.com [matterhackers.com]
- 4. all3dp.com [all3dp.com]
- 5. customer_v2 [support.formlabs.com]
- 6. m.youtube.com [m.youtube.com]
- 7. artsreview.com.au [artsreview.com.au]
- 8. customer_v2 [formlabs.my.site.com]
- 9. youtube.com [youtube.com]
- To cite this document: BenchChem. [Safety First: Personal Protective Equipment (PPE)]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b604930#resinone-proper-disposal-procedures]

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